

Application Notes and Protocols for Stearyltrimethylammonium-Mediated Gold Nanoparticle Synthesis

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Compound of Interest

Compound Name: Stearyltrimethylammonium

Cat. No.: B1193908

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Introduction

Stearyltrimethylammonium chloride (STAC), a quaternary ammonium surfactant, serves as a crucial capping and shape-directing agent in the synthesis of gold nanoparticles (AuNPs). Its amphiphilic nature, characterized by a long hydrophobic alkyl chain and a positively charged hydrophilic headgroup, enables the formation of micelles in aqueous solutions. These micelles play a pivotal role in controlling the nucleation and growth of AuNPs, allowing for the synthesis of various morphologies, including nanospheres, nanorods, and nanocubes. The positively charged headgroup of STAC interacts with the gold surface, providing colloidal stability by preventing aggregation through electrostatic repulsion. While protocols often cite the use of similar surfactants like cetyltrimethylammonium bromide (CTAB) and cetyltrimethylammonium chloride (CTAC), the principles and procedures are readily adaptable for STAC due to their structural and chemical similarities.

Key Applications of STAC-Capped Gold Nanoparticles

The unique physicochemical properties of STAC-capped AuNPs make them highly valuable for a range of applications in research and drug development:

- **Drug Delivery:** The positive surface charge of STAC-capped AuNPs can facilitate interaction with negatively charged cell membranes.^[1] While surface modification is often necessary to enhance biocompatibility and reduce potential cytotoxicity, these nanoparticles serve as a versatile platform for targeted drug delivery.
- **Biosensing:** The ability to conjugate biomolecules to the nanoparticle surface enables the development of highly sensitive and selective biosensors.
- **Photothermal Therapy:** Anisotropic AuNPs, such as nanorods, exhibit strong surface plasmon resonance in the near-infrared (NIR) region, making them effective agents for the photothermal ablation of tumors.
- **Surface-Enhanced Raman Spectroscopy (SERS):** The sharp features of anisotropic gold nanoparticles, often synthesized using cationic surfactants like STAC, can significantly enhance Raman signals, allowing for the detection of molecules at trace levels.

Data Presentation: Synthesis Parameters and Resulting Nanoparticle Characteristics

The following tables summarize quantitative data from seed-mediated synthesis protocols adaptable for STAC, primarily based on established methods using CTAB and CTAC.

Table 1: Synthesis of Spherical Gold Nanoparticles

Parameter	Seed Solution	Growth Solution	Resulting Nanoparticle Size
Gold Precursor	0.25 mM HAuCl ₄	0.25 mM HAuCl ₄	5 - 15 nm diameter
Surfactant	0.1 M STAC (adapted)	0.1 M STAC (adapted)	-
Reducing Agent	0.6 mL of 10 mM ice-cold NaBH ₄	0.064 M Ascorbic Acid	-
Temperature	Room Temperature	30 °C	-
Seed Volume	-	0.04 mL	-
Reference	Adapted from ^{[1][2]}	Adapted from ^{[1][2]}	^[2]

Table 2: Synthesis of Gold Nanorods

Parameter	Seed Solution	Growth Solution	Resulting Nanoparticle Aspect Ratio
Gold Precursor	0.25 mM HAuCl ₄	0.5 mM HAuCl ₄	2.5 - 4.6
Surfactant	0.1 M STAC (adapted)	0.1 M STAC (adapted)	-
Additive	-	0.048 M AgNO ₃	-
Reducing Agent	0.6 mL of 10 mM ice-cold NaBH ₄	0.0788 M Ascorbic Acid	-
Temperature	25 °C	30 °C	-
Seed Volume	-	12 µL	-
Reference	Adapted from[3][4]	Adapted from[3][4]	[4]

Table 3: Synthesis of Gold Nanocubes

Parameter	Seed Solution	Growth Solution	Resulting Nanoparticle Edge Length
Gold Precursor	0.25 mM HAuCl ₄	0.25 mM HAuCl ₄	30 - 75 nm
Surfactant	0.1 M STAC (adapted)	0.08 M STAC (adapted)	-
Additive	-	0.002 M NaBr	-
Reducing Agent	0.6 mL of 10 mM ice-cold NaBH ₄	0.04 M Ascorbic Acid	-
Temperature	25 °C	30 °C	-
Seed Volume	-	0.01 mL	-
Reference	Adapted from[5]	Adapted from[5]	[5]

Experimental Protocols

The following protocols are based on the well-established seed-mediated growth method, adapted for the use of **Stearyltrimethylammonium** Chloride (STAC).

Protocol 1: Synthesis of Spherical Gold Nanoparticles

This protocol details a seed-mediated approach to synthesize spherical gold nanoparticles with controlled diameters.

Materials:

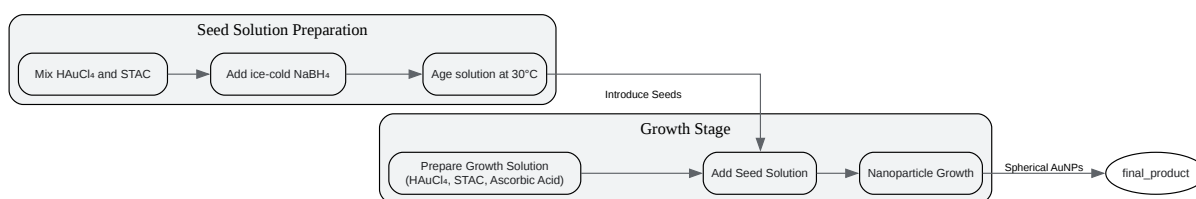
- Gold (III) chloride trihydrate ($\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$)
- **Stearyltrimethylammonium** chloride (STAC)
- Sodium borohydride (NaBH_4)
- L-Ascorbic acid
- Deionized (DI) water

Procedure:

- Seed Solution Preparation:
 - Prepare a 0.1 M STAC solution in DI water.
 - In a flask, mix 0.25 mL of 10 mM HAuCl_4 with 10 mL of 0.1 M STAC solution.
 - While stirring vigorously, add 0.6 mL of freshly prepared, ice-cold 10 mM NaBH_4 solution.
 - The solution color will change from yellow to brownish-yellow.
 - Continue stirring for 2 minutes and then age the seed solution at 30°C for at least 30 minutes before use.
- Growth Solution and Nanoparticle Growth:

- Prepare a growth solution by mixing 10 mL of 0.1 M STAC, 0.25 mL of 10 mM HAuCl₄, and 0.075 mL of 64 mM ascorbic acid in a flask.
- Gently stir the growth solution.
- Add 0.04 mL of the aged seed solution to the growth solution.
- The solution color will gradually change, indicating nanoparticle growth. The final size can be controlled by adjusting the seed-to-gold ion ratio.[2]

Workflow for Spherical Gold Nanoparticle Synthesis



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Caption: Workflow for spherical gold nanoparticle synthesis.

Protocol 2: Synthesis of Gold Nanorods

This protocol describes the synthesis of rod-shaped gold nanoparticles with tunable aspect ratios.

Materials:

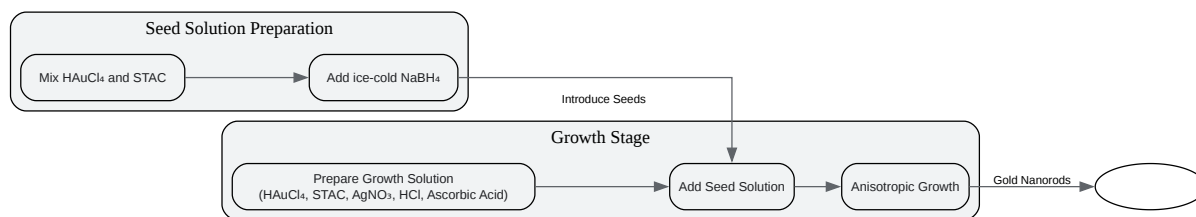
- Gold (III) chloride trihydrate (HAuCl₄·3H₂O)
- **Stearyltrimethylammonium** chloride (STAC)

- Silver nitrate (AgNO_3)
- Sodium borohydride (NaBH_4)
- L-Ascorbic acid
- Hydrochloric acid (HCl)
- Deionized (DI) water

Procedure:

- Seed Solution Preparation:
 - Prepare a 0.1 M STAC solution.
 - To 1 mL of 0.1 M STAC, add 25 μL of 10 mM HAuCl_4 .
 - Add 60 μL of ice-cold 10 mM NaBH_4 while stirring. The solution will turn light brown.
- Growth Solution and Nanorod Growth:
 - In a separate container, prepare the growth solution by adding 5 mL of 0.1 M STAC, 250 μL of 10 mM HAuCl_4 , and 48 μL of 10 mM AgNO_3 .
 - Add 100 μL of 1 M HCl to the growth solution.
 - Add 40 μL of 0.1 M ascorbic acid, which will turn the solution colorless.
 - Finally, inject 12 μL of the seed solution into the growth solution.
 - The solution will gradually change color as the nanorods form. Do not stir the solution after seed injection.
 - Allow the reaction to proceed for several hours at 30°C .

Workflow for Gold Nanorod Synthesis



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Caption: Workflow for gold nanorod synthesis.

Protocol 3: Synthesis of Gold Nanocubes

This protocol outlines the synthesis of cube-shaped gold nanoparticles.

Materials:

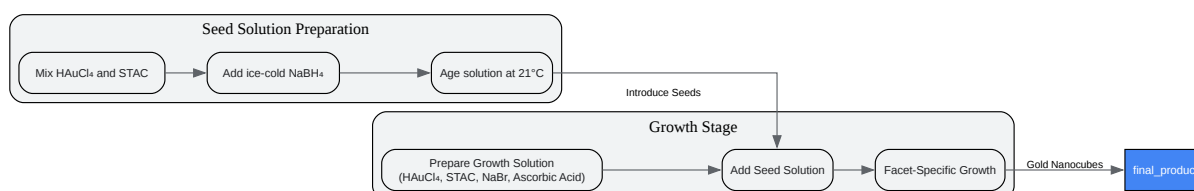
- Gold (III) chloride trihydrate (HAuCl₄·3H₂O)
- **Stearyltrimethylammonium** chloride (STAC)
- Sodium bromide (NaBr)
- Sodium borohydride (NaBH₄)
- L-Ascorbic acid
- Deionized (DI) water

Procedure:

- Seed Solution Preparation:
 - Follow the same procedure as in Protocol 1 for preparing the seed solution.

- Incubate the seeds for 1 hour at room temperature (21°C).
- Growth Solution and Nanocube Growth:
 - Prepare a growth solution consisting of 9.625 mL of 0.08 M STAC, 250 µL of 10 mM H₂AuCl₄, 125 µL of 0.02 M NaBr, and 250 µL of 0.04 M ascorbic acid.
 - Add 10 µL of the seed solution to the growth solution at 30°C with gentle shaking for 10 seconds.
 - Allow the reaction to proceed for 8 minutes, during which the solution color will turn red/pink.
 - Centrifuge the solution to collect the nanocubes and redisperse them in DI water.

Workflow for Gold Nanocube Synthesis



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Caption: Workflow for gold nanocube synthesis.

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